Application Note & Protocols: Peptide Bioconjugation using (4-Isothiocyanatophenyl)(4-methoxyphenyl)amine

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Compound of Interest

Compound Name:	*(4-Isothiocyanatophenyl)(4-methoxyphenyl)amine*
CAS No.:	*27163-30-0*
Cat. No.:	*B1515020*

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the use of **(4-Isothiocyanatophenyl)(4-methoxyphenyl)amine** for the bioconjugation of peptides. It details the underlying chemical principles, step-by-step experimental protocols for labeling and purification, and methods for analytical characterization. The guide emphasizes the causality behind experimental choices to ensure robust and reproducible outcomes.

Introduction and Reagent Overview

(4-Isothiocyanatophenyl)(4-methoxyphenyl)amine is an aromatic isothiocyanate (ITC) reagent designed for the covalent modification of biomolecules. The isothiocyanate functional group (–N=C=S) is a highly efficient amine-reactive moiety that forms a stable thiourea bond with primary amines, such as the N-terminal alpha-amine and the epsilon-amine of lysine residues in peptides and proteins.

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The inclusion of the (4-methoxyphenyl)amine structure imparts specific physicochemical properties to the label. The methoxy group is a common substituent in medicinal chemistry, known to influence parameters such as solubility, hydrophobicity, and electronic properties, which can be advantageous for modulating the characteristics of the resulting peptide conjugate.[1] The entire aromatic structure can also serve as a UV-active chromophore for detection or introduce a hydrophobic handle for analytical separation.

This reagent offers a straightforward and reliable method for peptide labeling, enabling applications in peptide identification, structural analysis, and the development of peptide-based therapeutics.[2][3]

Principle of the Reaction: Thiourea Bond Formation

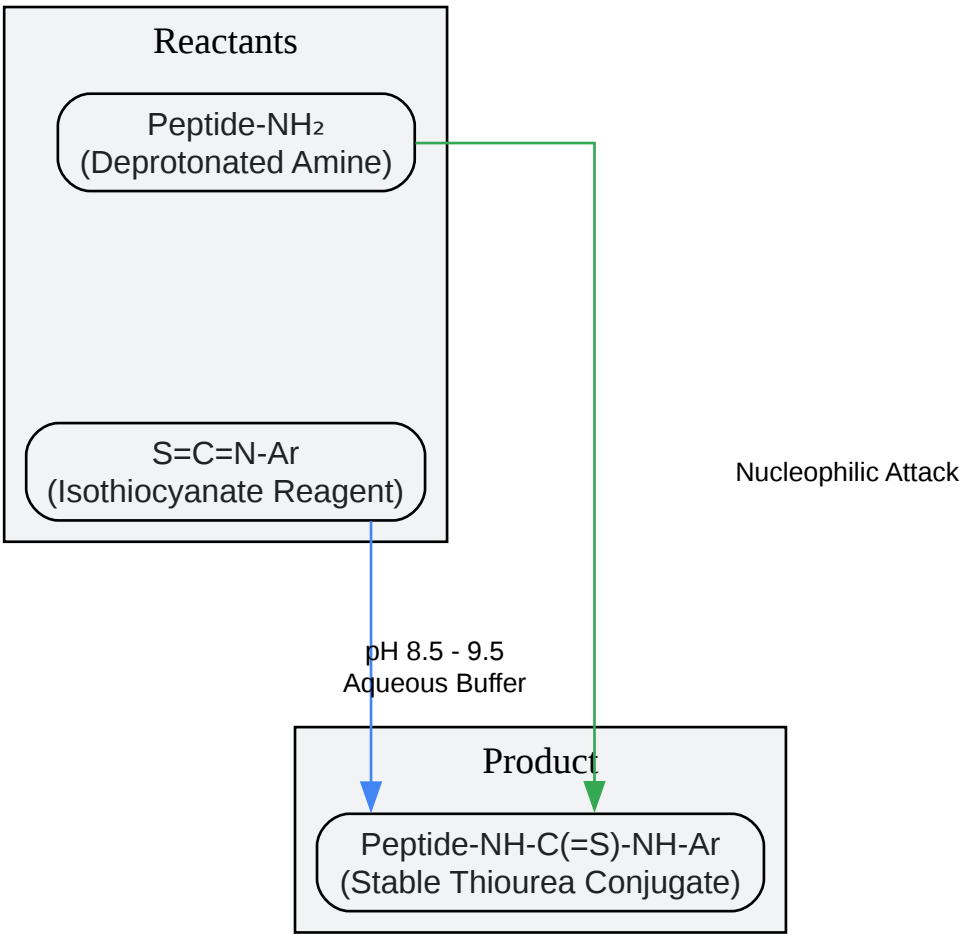
The core of the conjugation chemistry is the nucleophilic addition of a non-protonated primary amine from the peptide to the electrophilic central carbon atom of the isothiocyanate group.[4] This reaction is highly chemoselective for primary amines under specific pH conditions.

Key Reaction Parameters:

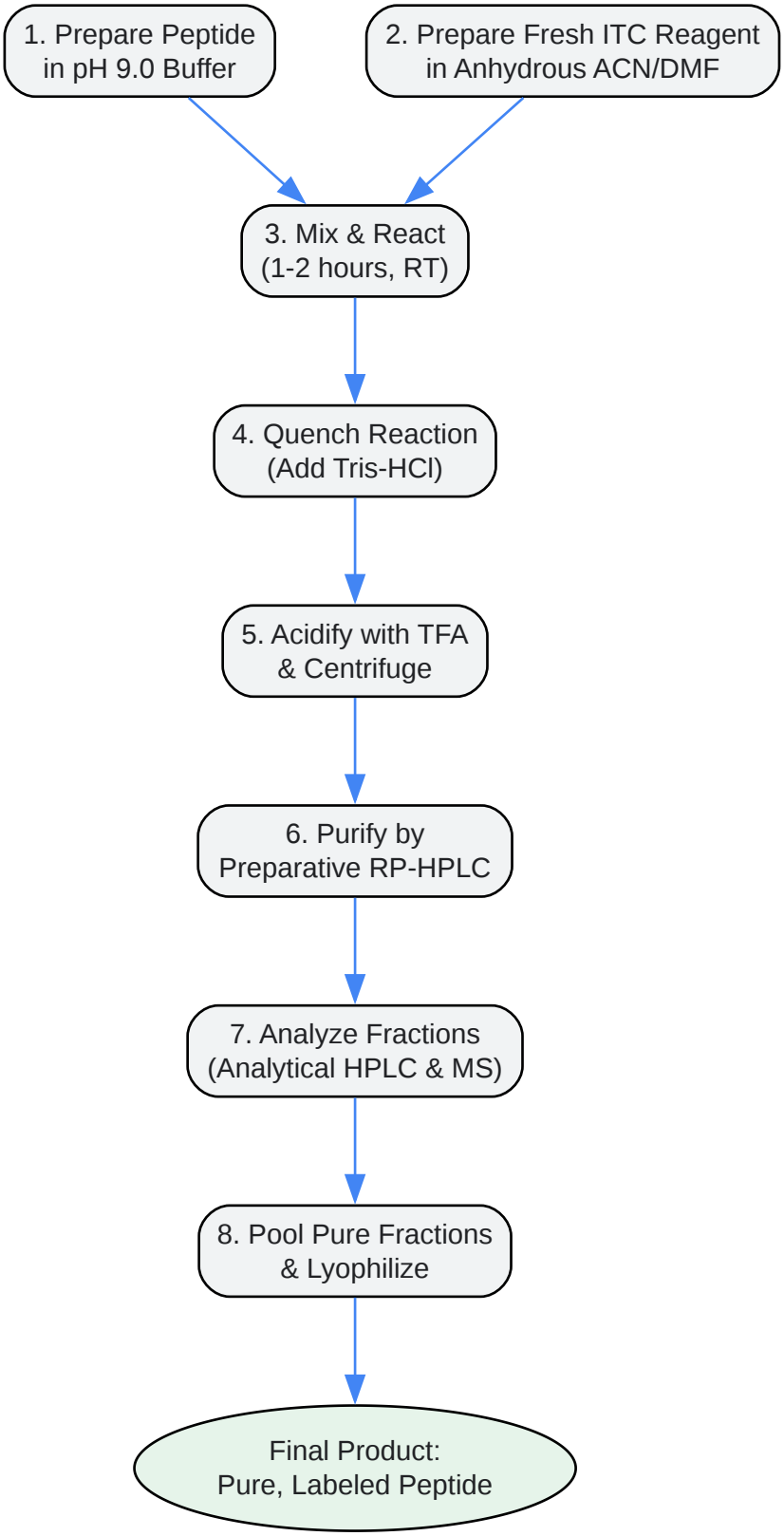
- Target Residues: The primary reaction sites on a peptide are the N-terminal (α-amino) group and the side-chain (ε-amino) group of lysine (Lys) residues.[4]
- pH Control: The reaction is critically dependent on pH. A basic pH (typically 8.5 to 9.5) is required to ensure that the target amino groups ($-NH_3^+$) are deprotonated to their nucleophilic form ($-NH_2$).[4] The pKa of the N-terminal α-amino group is typically around 8.0-9.0, while the pKa of the lysine ε-amino group is around 10.5. Therefore, a pH > 9 is recommended to ensure the modification of all available primary amines.[4]
- Bond Stability: The resulting thiourea linkage is highly stable, making it suitable for downstream applications and analysis.[5]

Below is a diagram illustrating the reaction mechanism.

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Sources

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